

4-Isopropylanisole: A Comprehensive Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: 4-Isopropylanisole

Cat. No.: B1583350

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Isopropylanisole (CAS No. 4132-48-3), also known as p-isopropylanisole or 4-methoxycumene, is an aromatic ether utilized in various chemical syntheses and research applications. A thorough understanding of its safety and hazard profile is paramount for ensuring safe handling, storage, and disposal, thereby minimizing risks to personnel and the environment. This technical guide provides an in-depth overview of the known safety and hazard information for **4-isopropylanisole**, compiled from safety data sheets and chemical databases. It is intended to serve as a crucial resource for researchers, scientists, and professionals in the field of drug development.

GHS Hazard Identification and Classification

4-Isopropylanisole is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are related to its effects on the skin, eyes, and respiratory system, as well as its potential for harm if ingested or absorbed through the skin.


The GHS classification for **4-Isopropylanisole** is as follows:

- Acute Toxicity, Oral: Category 4, Harmful if swallowed.[1]

- Acute Toxicity, Dermal: Category 4, Harmful in contact with skin.[1]
- Skin Corrosion/Irritation: Category 2, Causes skin irritation.[2]
- Serious Eye Damage/Eye Irritation: Category 2, Causes serious eye irritation.[2]
- Specific Target Organ Toxicity (Single Exposure): Category 3, May cause respiratory irritation.[2]

Signal Word: Warning

Hazard Pictograms:

Pictogram	Hazard Class
 alt text	Acute Toxicity (Oral, Dermal), Skin Irritation, Eye Irritation, Specific Target Organ Toxicity

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the safety handling and emergency procedures section of this guide.

Toxicological Data

Quantitative toxicological data for **4-isopropylanisole** is limited in publicly available literature. The following tables summarize the available data. It is important to note the absence of specific oral and dermal LD50 values for **4-isopropylanisole**. Data for a structurally similar compound, 4-isopropylaniline, is provided for informational purposes only and should not be used for direct risk assessment of **4-isopropylanisole**.

Table 1: Acute Toxicity Data for **4-Isopropylanisole**

Endpoint	Species	Route	Value	Reference
LC50	Rat	Inhalation	8.7 mg/L (4 h)	Merck Millipore SDS

Table 2: Acute Toxicity Data for 4-Isopropylaniline (Analogue Compound)

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	985 mg/kg	Thermo Fisher Scientific SDS
LD50	Rat	Dermal	1015 mg/kg	Thermo Fisher Scientific SDS

Disclaimer: The data for 4-isopropylaniline is provided for contextual purposes only due to structural similarities. It does not represent the confirmed toxicity of **4-isopropylanisole**.

Experimental Protocols for Hazard Assessment

The hazard classifications for **4-isopropylanisole** are determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reproducibility and reliability of the data.

3.1. Acute Oral Toxicity (OECD Test Guideline 401)

This guideline details a method for assessing the acute oral toxicity of a substance. The test substance is administered in graduated doses to groups of experimental animals (typically

rats), with one dose per group. Observations of effects and mortality are made over a defined period. The LD50, the statistically derived single dose expected to cause death in 50% of the animals, is then calculated.

3.2. Acute Dermal Toxicity (OECD Test Guideline 402)

This test evaluates the potential adverse effects of a substance following a single dermal application. The substance is applied to a small area of the skin of experimental animals (often rabbits or rats) for a specified duration. The animals are then observed for signs of toxicity and mortality to determine the dermal LD50.

3.3. Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This guideline describes a procedure to assess the potential of a substance to cause skin irritation or corrosion. A small amount of the test substance is applied to the shaved skin of an animal (usually a rabbit) under a semi-occlusive patch. The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals.

3.4. Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

This test is used to evaluate the potential of a substance to cause eye irritation or corrosion. A single dose of the substance is applied to the conjunctival sac of one eye of an experimental animal (typically a rabbit), with the other eye serving as a control. The eyes are then examined for lesions of the cornea, iris, and conjunctiva.

3.5. In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method (OECD Test Guideline 431)

This in vitro method provides an alternative to animal testing for assessing skin corrosion. It utilizes a reconstructed human epidermis model that mimics the biochemical and physiological properties of the human epidermis. The test substance is applied topically to the tissue, and cell viability is measured to determine the corrosive potential.

Environmental Hazards

Information on the environmental fate and ecotoxicity of **4-isopropylanisole** is not extensive. However, some data suggests potential for aquatic toxicity.

Table 3: Ecotoxicity Data for **4-Isopropylanisole**

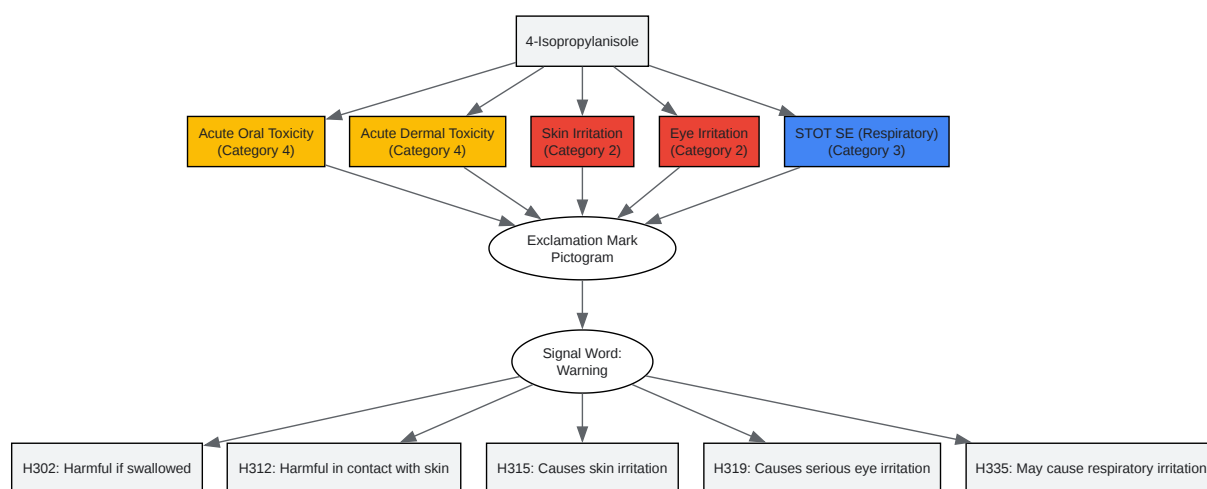
Endpoint	Species	Duration	Value	Reference
EC50	Daphnia magna (Water flea)	48 hours	> 40 mg/L	ECHA Registration Dossier

Data on the toxicity to algae and the bioaccumulation potential of **4-isopropylanisole** are not readily available. Standard OECD guidelines for testing chemical effects on aquatic organisms include the Fish, Acute Toxicity Test (OECD 203), Daphnia sp. Acute Immobilisation Test (OECD 202), and the Alga, Growth Inhibition Test (OECD 201).

Visualized Workflows and Procedures

5.1. GHS Hazard Classification Workflow

The following diagram illustrates the logical workflow for the GHS classification of **4-isopropylanisole** based on its identified hazards.

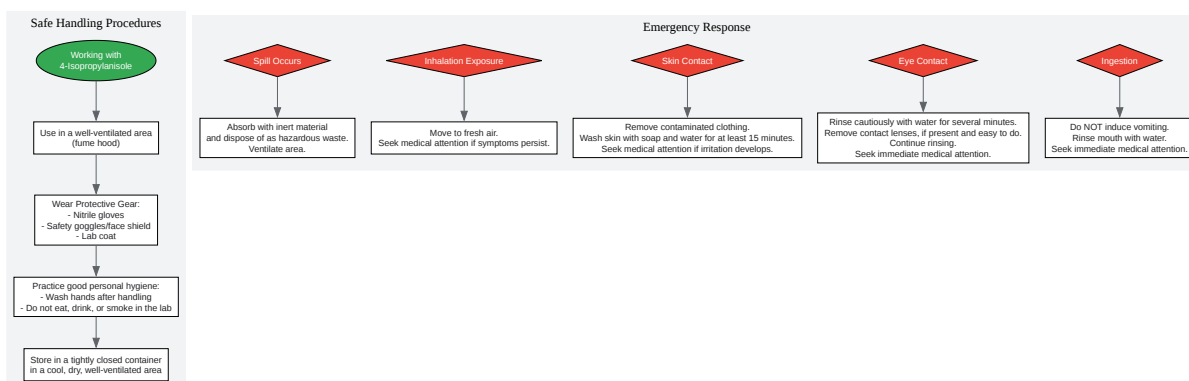


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Caption: GHS classification workflow for **4-Isopropylanisole**.

5.2. Safety Handling and Emergency Response Logic

This diagram outlines the logical flow of actions for safe handling and emergency response when working with **4-isopropylanisole**.



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Caption: Safety handling and emergency response logic for **4-Isopropylanisole**.

Conclusion

4-Isopropylanisole presents moderate acute toxicity, skin and eye irritation, and respiratory tract irritation hazards. While comprehensive quantitative toxicity data is not fully available, the existing information necessitates stringent adherence to safety protocols. All personnel handling this substance must be thoroughly familiar with its GHS classification and the associated precautionary measures. The use of appropriate engineering controls, personal

protective equipment, and adherence to proper handling and emergency procedures are critical to mitigate the risks associated with its use in a research and development setting. Further toxicological and ecotoxicological studies would be beneficial to provide a more complete safety profile for this compound.

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References

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